

# Friedelin Content Comparison Across Plant Sources

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## Compound Focus: Friedelin

CAS No.: 559-74-0

Cat. No.: S528492

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Plant Source	Plant Family	Friedelin Content (mg/g Dry Weight)	Reference / Key Compound
<b>Cannabis sativa</b> (Roots)	Cannabaceae	<b>0.100 - 0.709 mg/g</b> [1]	Predominant triterpenoid [1] [2]
<b>Cork</b>	Various	Contains "large amount" [3]	Fundamental compound in cork tissue [3] [4]
<b>Calophyllum pinetorum</b>	Clusiaceae	Major source [3]	-
<b>Maytenus ilicifolia</b>	Celastraceae	Reported source [3]	-
<b>Jatropha</b> species	Euphorbiaceae	Reported source [4]	-
<b>Euphorbia</b> species	Euphorbiaceae	Reported source [4]	-
<b>Asteraceae</b> family species	Asteraceae	Reported source [4]	-

## Experimental Protocols for Cannabis Root Analysis

For researchers aiming to verify or build upon this data, here are the key methodologies from the cited studies:

- **Extraction:** Common methods use **ethanol, n-hexane, or supercritical CO<sub>2</sub>** for extraction from dried, pulverized hemp roots [1] [5]. One study used 95% ethanol at room temperature for 48 hours, followed by partitioning with ethyl acetate [5].
- **Quantification:** **Gas Chromatography–Mass Spectrometry (GC–MS)** is standard for identifying and quantifying **friedelin** and other triterpenoids in cannabis root extracts [1] [6].
- **Advanced Bioproduction:** **Hairy root cultures** can significantly increase **friedelin** yield. One protocol induced these cultures by infecting petioles of in vitro germinated *C. sativa* seedlings with *Rhizobium rhizogenes* (strain ATCC 43057). Elicitation of these hairy roots with **75 µM salicylic acid** increased **friedelin** yields to **0.963 mg/g DW**, nearly double that of untreated controls [2] [7].

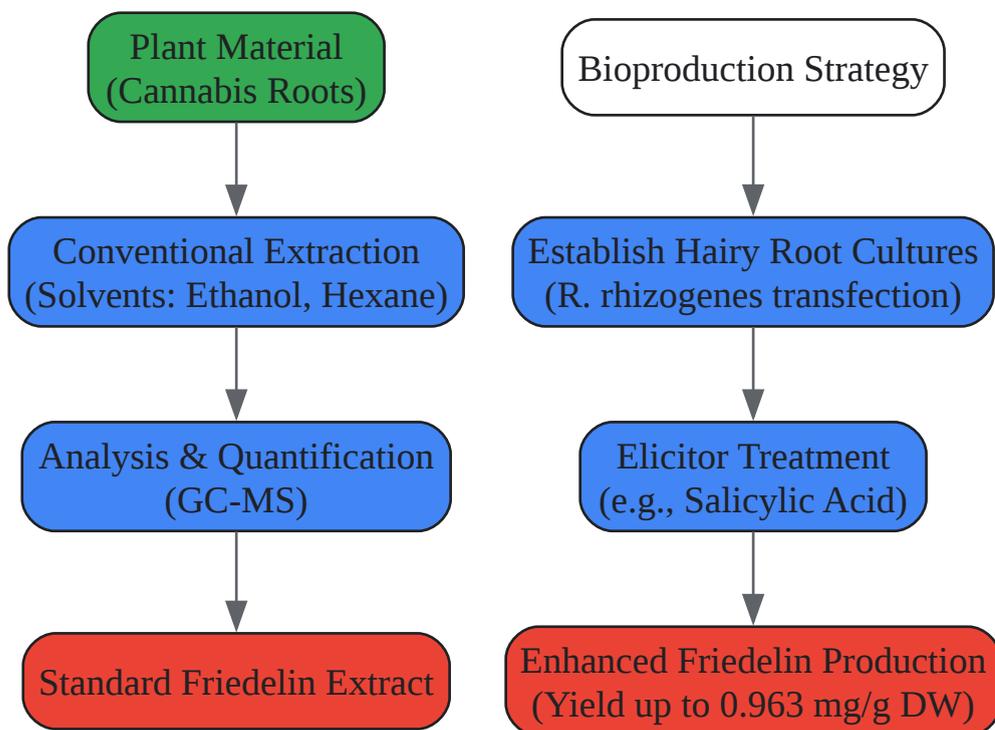
## Pharmacological Significance of Friedelin

**Friedelin's** relevance to drug development is supported by numerous preclinical studies demonstrating a range of pharmacological activities [3] [4]:

- **Anti-inflammatory:** Inhibits production of pro-inflammatory cytokines [5].
- **Anticancer:** Shows cytotoxic properties and induces apoptosis in certain cancer cell lines [3].
- **Antioxidant:** Contributes to hepatoprotective and neuroprotective effects [3].
- **Antimicrobial:** Exhibits activity against various bacteria and viruses [4].
- **Analgesic & Antipyretic:** Demonstrates pain-relieving and fever-reducing effects [2].

## Research Applications and Production Workflow

The diagram below illustrates the workflow from plant material to enhanced **friedelin** production, which is particularly relevant for cannabis roots.



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